

Technical Support Center: Synthesis of (-)-Phaselic Acid

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Compound of Interest

Compound Name: *Phaselic acid, (-)-*

CAS No.: 423170-79-0

Cat. No.: B12773851

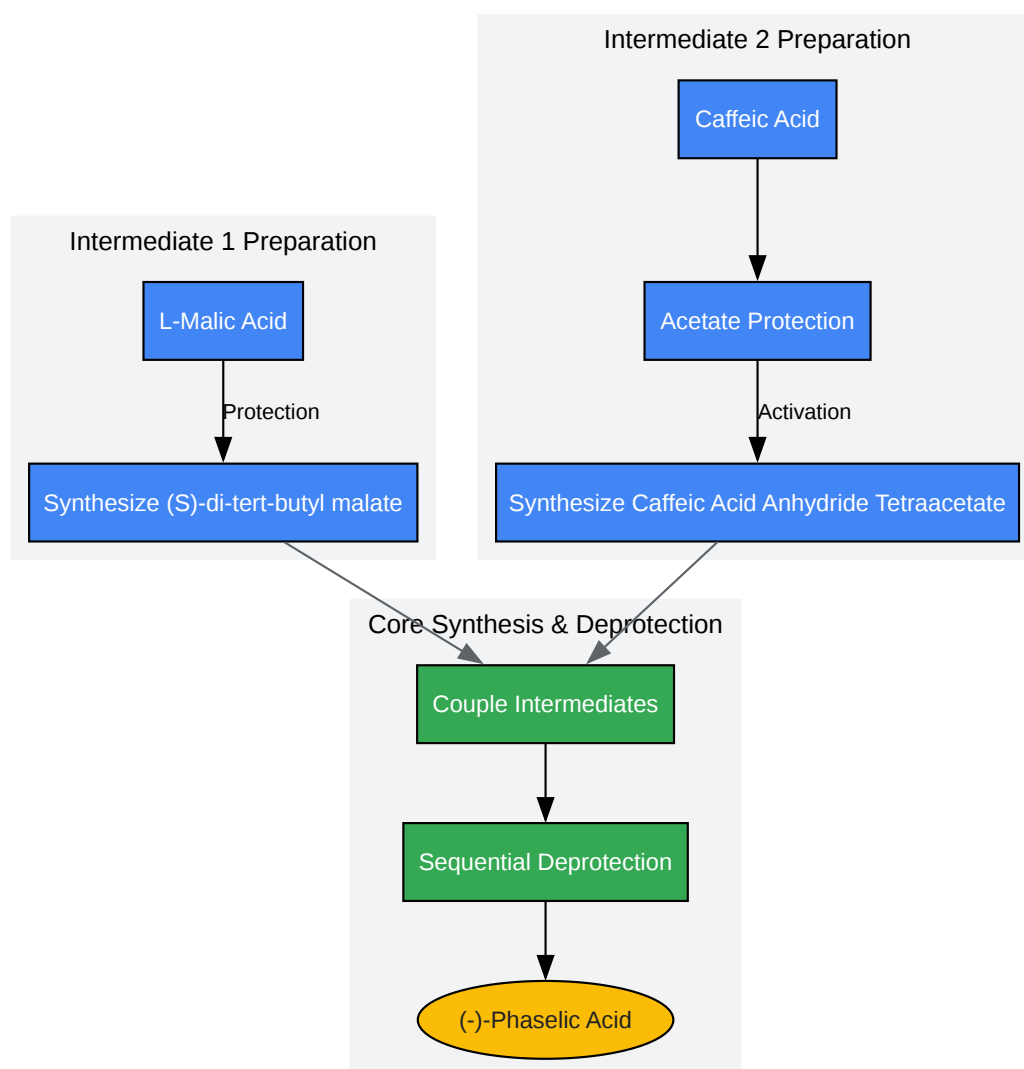
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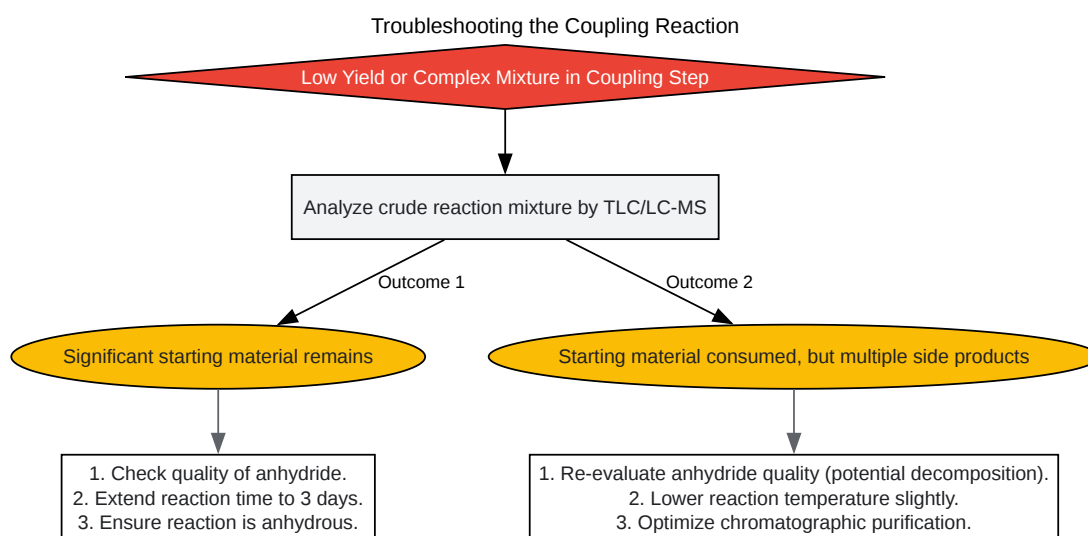
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the synthesis of (-)-phaselic acid. The content is based on the successful synthetic route reported by Zeller (2013).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Overview of the Synthesis

The synthesis of (-)-phaselic acid is a multi-step process that involves the preparation of two key intermediates, their subsequent coupling, and final deprotection steps to yield the target molecule. The overall workflow is designed to control stereochemistry and manage the reactive functional groups of the precursors.

Overall Workflow for (-)-Phaselic Acid Synthesis





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References

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- 2. Di-tert-butyl Maleate CAS#: 18305-60-7 [amp.chemicalbook.com]
- 3. researchgate.net [researchgate.net]
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